

Essential Safety and Logistics for Handling Cyclopentanone Oxime

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Compound of Interest

Compound Name: Cyclopentanone oxime

Cat. No.: B041557

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides essential, immediate safety and logistical information for handling **Cyclopentanone oxime**, including detailed operational and disposal plans.

Physical and Chemical Properties

Property	Value
Chemical Formula	C5H9NO ^[1]
CAS Number	1192-28-5 ^[1]
Molecular Weight	99.13 g/mol ^[2]
Appearance	Colorless to light beige granular powder ^[1]
Melting Point	52 - 60 °C ^[2]
Boiling Point	196 °C (lit.) ^[2]
Solubility	Soluble in water (47 g/L at 25 °C) ^[1]
Storage Temperature	0 - 8 °C ^[2]

Hazard Identification and Personal Protective Equipment (PPE)

Cyclopentanone oxime may cause irritation to the skin and eyes.[\[1\]](#) It is crucial to handle this chemical with care and avoid direct contact.

Hazard	Recommended PPE
Eye Irritation	Safety goggles with side protection or a face shield. [3] [4]
Skin Irritation	Chemical-resistant gloves (e.g., Butyl rubber, 0.7 mm thickness). [4] A lab coat or impervious clothing should be worn. [5]
Inhalation	Use in a well-ventilated area or with local exhaust ventilation. [6] For higher-risk scenarios, a full-face respirator with appropriate cartridges may be necessary. [5]

Operational Plan: Step-by-Step Handling Procedures

1. Pre-Operational Checks:

- Ensure safety shower and eye wash stations are accessible and operational.[\[6\]](#)
- Verify that the fume hood or local exhaust ventilation is functioning correctly.
- Inspect all PPE for integrity before use.
- Have appropriate spill containment materials readily available.

2. Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[3\]](#) Use non-sparking tools.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)

- Wash hands thoroughly after handling.[5]
- Keep containers tightly closed when not in use.[6]
- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][6]

3. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[6]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.[6]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.
- Spill: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[5] For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

All waste containing **Cyclopentanone oxime** must be treated as hazardous waste. Do not dispose of it down the drain.

1. Waste Collection and Segregation:

- Collect all **Cyclopentanone oxime** waste, including contaminated materials like gloves and paper towels, in a designated and compatible hazardous waste container.
- Do not mix with other waste streams unless compatible.

2. Labeling:

- Clearly label the waste container as "Hazardous Waste" and with the full chemical name "**Cyclopentanone oxime**".[\[7\]](#)
- Indicate the primary hazards: "Flammable" and "Irritant".[\[7\]](#)

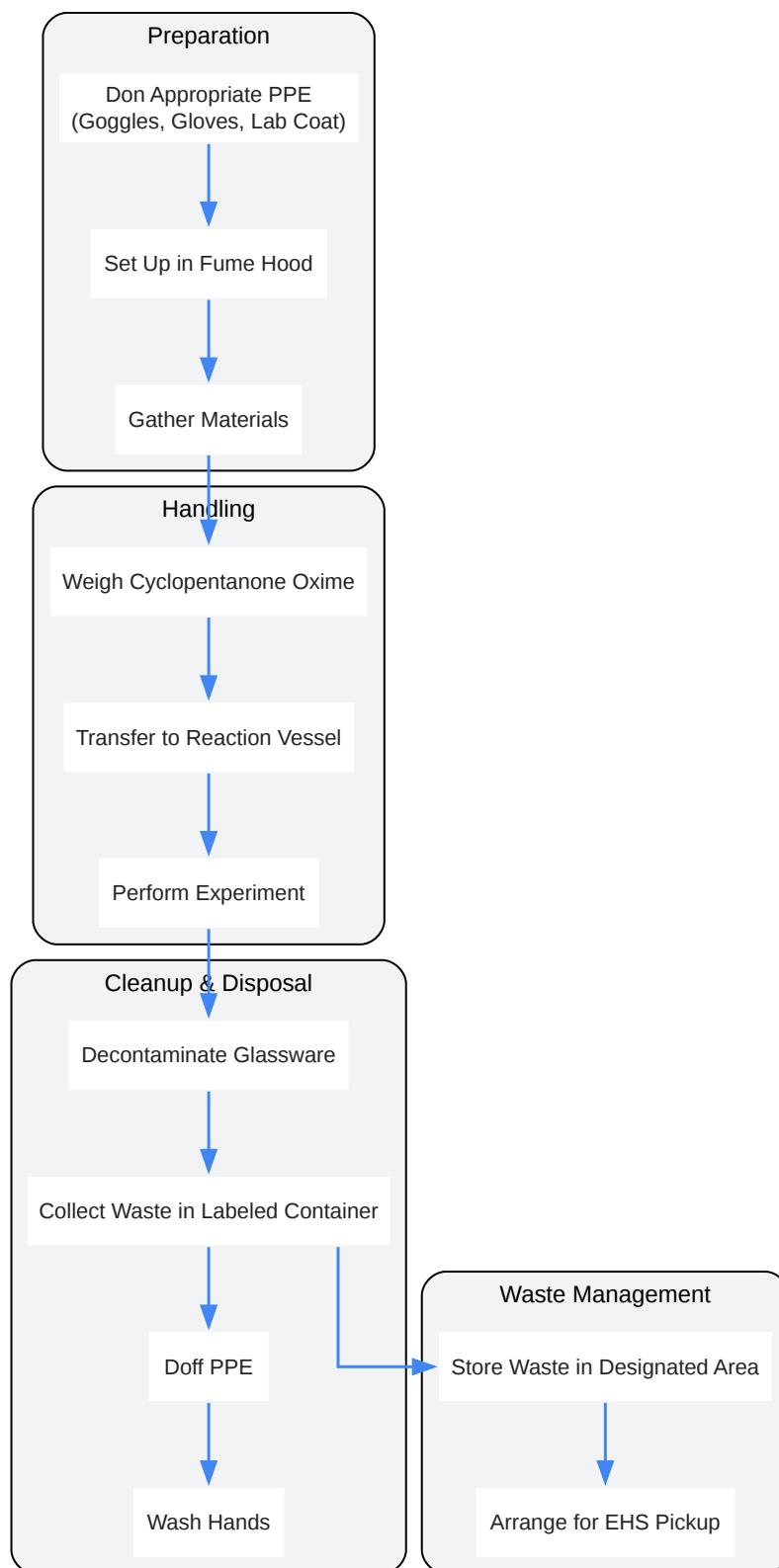
3. Storage:

- Keep the waste container tightly sealed and store it in a designated, well-ventilated hazardous waste accumulation area.
- The storage area should be away from sources of ignition.

4. Disposal:

- Arrange for disposal through your institution's EHS department or a licensed professional hazardous waste disposal service.[\[7\]](#)
- Complete all necessary hazardous waste manifests and documentation.[\[7\]](#) The standard method of disposal is high-temperature incineration.[\[7\]](#)

Safe Handling Workflow

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Caption: Workflow for the safe handling of **Cyclopentanone oxime**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Cyclopentanone Oxime]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b041557#personal-protective-equipment-for-handling-cyclopentanone-oxime>

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